

Safeguarding Research: A Comprehensive Guide to Handling Influenza NP (147-155) (TFA)

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Compound of Interest

Compound Name: Influenza NP (147-155) (TFA)

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Essential protocols for the safe handling, application, and disposal of the Influenza Nucleoprotein (NP) (147-155) peptide complexed with Trifluoroacetic Acid (TFA). This guide provides critical safety and logistical information tailored for researchers, scientists, and drug development professionals. Adherence to these procedures is vital for maintaining a secure laboratory environment and ensuring the integrity of experimental outcomes.

The Influenza NP (147-155) peptide is a specific fragment of the influenza A virus nucleoprotein, recognized as a key epitope by cytotoxic T lymphocytes (CTLs).[1][2][3] It is a valuable tool in immunological research, particularly for studying T-cell responses to viral infections.[2][4][5] This peptide is commonly supplied as a salt with Trifluoroacetic Acid (TFA), a strong acid used during peptide synthesis and purification.[6][7][8][9] The primary hazard associated with this product is the corrosive nature of TFA, which can cause severe skin burns, eye damage, and respiratory irritation.[4][10][11] Therefore, stringent safety measures are imperative during its handling and disposal.

Personal Protective Equipment (PPE)

A multi-layered approach to personal protection is mandatory to mitigate the risks associated with TFA. The following table summarizes the required PPE for handling **Influenza NP (147-**

155) (TFA).

Protection Type	Required Equipment	Specifications and Rationale
Eye and Face Protection	Safety Goggles and Face Shield	Tight-sealing safety goggles are essential to protect against splashes. [2] [10] [12] A face shield provides an additional layer of protection for the entire face. [10] [13]
Hand Protection	Chemical-Resistant Gloves	Nitrile gloves are suitable for low-volume applications, but should be changed immediately upon contact. [1] [2] For higher volumes, heavy-duty gloves such as butyl rubber or Viton are recommended. [1] Double gloving is also a recommended practice. [2]
Body Protection	Laboratory Coat	A buttoned-down or solid-front lab coat is required to protect against skin contact. [2] [10]
Respiratory Protection	Chemical Fume Hood	All handling of TFA and the peptide should be conducted within a properly functioning chemical fume hood to prevent inhalation of vapors. [1] [2] [10]
Footwear	Closed-Toed Shoes	Full-length pants and closed-toed shoes must be worn at all times in the laboratory to protect against spills. [1] [2]

Operational and Disposal Plan

A systematic approach to handling and waste management is crucial for laboratory safety and environmental compliance.

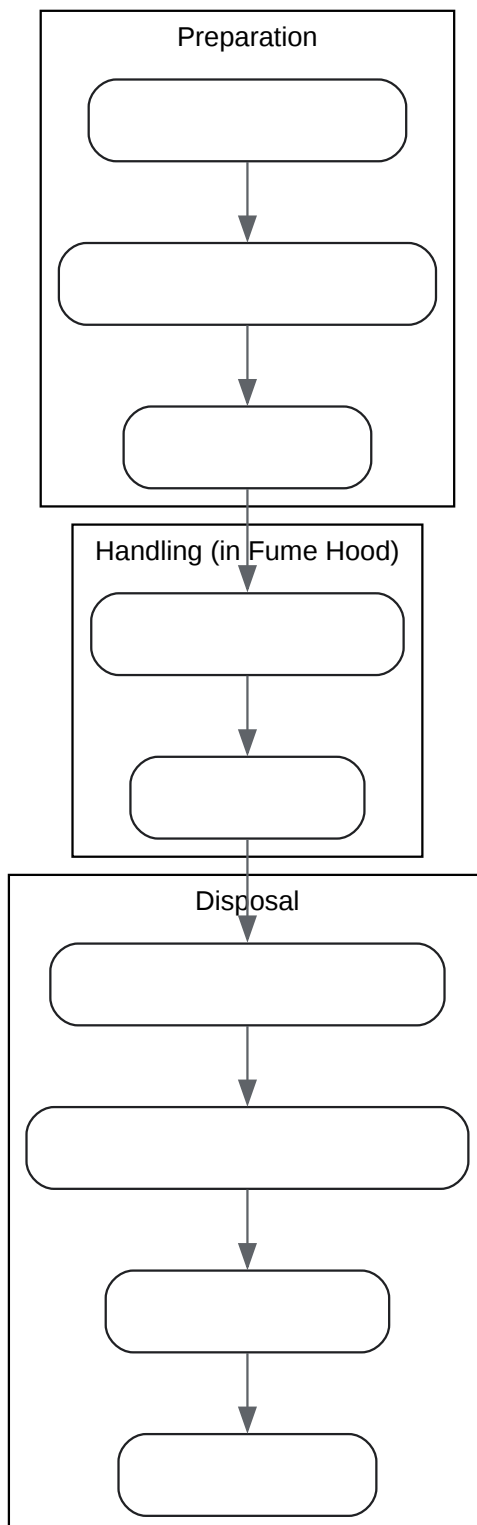
Step-by-Step Handling Protocol

- Preparation: Before handling, ensure that a chemical fume hood is certified and operational. Locate the nearest eyewash station and safety shower and confirm they are accessible.[\[10\]](#)
- Personal Protective Equipment (PPE): Don all required PPE as detailed in the table above.
- Handling: Conduct all work with the **Influenza NP (147-155) (TFA)** inside a chemical fume hood.[\[1\]](#) Use the smallest practical quantities for the experiment.[\[1\]](#) Avoid inhalation of vapor or mist.[\[1\]](#)
- Storage: Keep the container tightly closed when not in use and store it in a cool, dry, and well-ventilated area.[\[13\]](#) Store in the original container, away from incompatible materials such as bases, oxidizers, and metals.[\[1\]](#)[\[10\]](#)[\[11\]](#)

Step-by-Step Disposal Protocol

- Waste Segregation: Do not dispose of **Influenza NP (147-155) (TFA)** or its waste down the drain.[\[1\]](#)[\[10\]](#) It must be treated as hazardous waste.[\[1\]](#)[\[10\]](#)
- Waste Containers: Collect all waste, including contaminated consumables like pipette tips, in a designated, closed, and clearly labeled hazardous waste container.[\[1\]](#)[\[10\]](#) The label must specify "Hazardous Waste" and "Trifluoroacetic Acid".[\[10\]](#)
- Container Material: Use waste containers made of compatible materials such as glass or polyethylene.[\[10\]](#) Do not use metal containers.[\[1\]](#)[\[11\]](#)
- Waste Collection: Arrange for the disposal of the hazardous waste through your institution's Environmental Health and Safety (EH&S) department.[\[1\]](#)

Safe Handling and Disposal Workflow for Influenza NP (147-155) (TFA)

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Caption: Workflow for safe handling and disposal of **Influenza NP (147-155) (TFA)**.

Experimental Protocols

The Influenza NP (147-155) peptide is primarily used to stimulate and detect antigen-specific T cells. Below is a representative protocol for an in vitro T-cell stimulation and intracellular cytokine staining assay.

In Vitro T-Cell Stimulation for Flow Cytometry

Objective: To identify and quantify Influenza NP (147-155)-specific CD8⁺ T cells from peripheral blood mononuclear cells (PBMCs) by measuring intracellular cytokine production (e.g., IFN- γ).

Materials:

- Cryopreserved human PBMCs from an influenza-exposed donor
- **Influenza NP (147-155) (TFA)** peptide
- Cell culture medium (e.g., RPMI-1640) with 10% Fetal Bovine Serum
- Brefeldin A (Golgi transport inhibitor)
- Fluorescently labeled antibodies (e.g., anti-CD3, anti-CD8, anti-IFN- γ)
- Flow cytometer

Procedure:

- **Peptide Reconstitution:** Reconstitute the lyophilized **Influenza NP (147-155) (TFA)** peptide in sterile DMSO to create a stock solution (e.g., 1 mg/mL). Further dilute in cell culture medium to a working concentration.
- **Cell Preparation:** Thaw cryopreserved PBMCs and resuspend in cell culture medium at a concentration of $1-2 \times 10^6$ cells/mL.
- **Peptide Stimulation:** In a 96-well plate, add $1-2 \times 10^6$ PBMCs per well. Add the diluted Influenza NP (147-155) peptide to the appropriate wells at a final concentration of 1-10

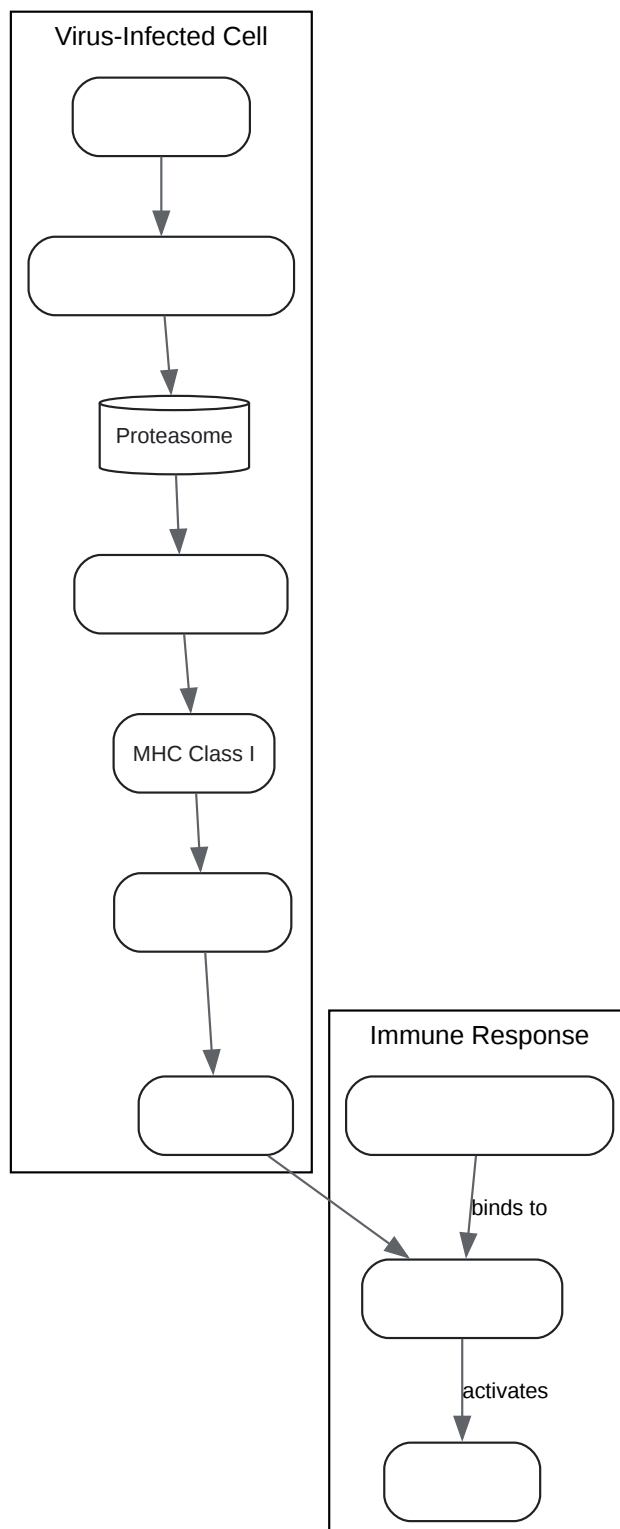
µg/mL.[2] Include a negative control (no peptide) and a positive control (e.g., a mitogen like PHA or a pool of viral peptides).

- Incubation: Incubate the plate for 1-2 hours at 37°C, 5% CO₂.
- Inhibit Cytokine Secretion: Add Brefeldin A to each well to block cytokine secretion and allow for intracellular accumulation.
- Extended Incubation: Continue to incubate for an additional 4-6 hours (or overnight) at 37°C, 5% CO₂.
- Surface Staining: After incubation, wash the cells and stain with fluorescently labeled antibodies against cell surface markers like CD3 and CD8.
- Fixation and Permeabilization: Fix the cells with a fixation buffer and then permeabilize the cell membrane using a permeabilization buffer.
- Intracellular Staining: Stain the cells with a fluorescently labeled antibody against IFN-γ.
- Flow Cytometry Analysis: Wash the cells and acquire data on a flow cytometer. Analyze the data by gating on the CD8⁺ T-cell population and quantifying the percentage of cells expressing IFN-γ in response to the peptide stimulation compared to the negative control.

Biological Pathway

The Influenza NP (147-155) peptide is a key component in the cell-mediated immune response to influenza A virus. Inside an infected cell, the viral nucleoprotein is degraded into smaller peptides. The NP (147-155) fragment is then transported into the endoplasmic reticulum, where it binds to MHC Class I molecules. This peptide-MHC complex is presented on the surface of the infected cell, acting as a signal for cytotoxic T lymphocytes (CTLs).[5][11] CD8⁺ CTLs that recognize this specific complex will become activated and destroy the infected cell, thus helping to clear the infection.[4][5]

Antigen Presentation Pathway for Influenza NP (147-155)

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Caption: Role of NP (147-155) in the MHC Class I antigen presentation pathway.

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References

- [1. journals.asm.org \[journals.asm.org\]](https://journals.asm.org)
- [2. Influenza A virus nucleoprotein derived from Escherichia coli or recombinant vaccinia \(Tiantan\) virus elicits robust cross-protection in mice | springermedizin.de \[springermedizin.de\]](#)
- [3. Mucosal Vaccination with Recombinant Adenovirus Encoding Nucleoprotein Provides Potent Protection against Influenza Virus Infection | PLOS One \[journals.plos.org\]](#)
- [4. Nucleoprotein as a Promising Antigen for Broadly Protective Influenza Vaccines - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [5. Frontiers | Development of Cross-Protective Influenza A Vaccines Based on Cellular Responses \[frontiersin.org\]](#)
- [6. scispace.com \[scispace.com\]](https://scispace.com)
- [7. journals.asm.org \[journals.asm.org\]](https://journals.asm.org)
- [8. pdfs.semanticscholar.org \[pdfs.semanticscholar.org\]](https://pdfs.semanticscholar.org)
- [9. mdpi.com \[mdpi.com\]](https://mdpi.com)
- [10. stemcell.com \[stemcell.com\]](https://stemcell.com)
- [11. Overlapping peptides elicit distinct CD8+ T cell responses following influenza A virus infection - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [12. stemcell.com \[stemcell.com\]](https://stemcell.com)
- [13. ashpublications.org \[ashpublications.org\]](https://ashpublications.org)
- To cite this document: BenchChem. [Safeguarding Research: A Comprehensive Guide to Handling Influenza NP (147-155) (TFA)]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b12423960/docs#safeguarding-research-a-comprehensive-guide-to-handling-influenza-np-147-155-tfa\]](https://www.benchchem.com/product/b12423960/docs#safeguarding-research-a-comprehensive-guide-to-handling-influenza-np-147-155-tfa)

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